

Essential Safety and Logistics for Handling Gentisyl Alcohol

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Compound of Interest

Compound Name: *Gentisyl Alcohol*

Cat. No.: *B1193962*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides crucial safety and logistical information for handling **Gentisyl Alcohol** (2,5-Dihydroxybenzyl alcohol), including detailed operational and disposal plans. Adherence to these procedural guidelines is essential to minimize risks and ensure regulatory compliance.

Hazard Identification and Classification

Gentisyl Alcohol is classified under the Globally Harmonized System (GHS) with the following hazard statements:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

The signal word for **Gentisyl Alcohol** is Warning.^[1]

Physical and Chemical Properties

A summary of the key quantitative data for **Gentisyl Alcohol** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₈ O ₃
Molecular Weight	140.14 g/mol [1]
Melting Point	100 °C (212 °F)[2]
Boiling Point	299.9 °C (571.8 °F) (estimated)[2]
Flash Point	152.6 °C (306.7 °F) (estimated)[2]
Solubility	Freely soluble in water, alcohol, and ether.[3]

Operational Plan: From Handling to Disposal

This section provides a step-by-step guide for the safe handling, storage, and disposal of **Gentisyl Alcohol**.

Personal Protective Equipment (PPE)

Due to its hazardous nature, appropriate PPE must be worn at all times when handling **Gentisyl Alcohol**.

- **Eye Protection:** Chemical safety goggles are mandatory. In situations with a splash hazard, a face shield should be worn in addition to goggles.[4]
- **Hand Protection:** Chemically resistant gloves are required. Based on guidelines for handling alcohols and phenolic compounds, Neoprene or Butyl rubber gloves are recommended.[5] Nitrile gloves may also offer protection.[5] Always inspect gloves for integrity before use.
- **Body Protection:** A laboratory coat must be worn. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors or dust.[6]

Handling and Storage Procedures

Proper handling and storage are critical to maintain the stability of **Gentisyl Alcohol** and prevent accidental exposure.

- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Do not breathe dust or vapors.
 - Wash hands thoroughly after handling, even if gloves were worn.[\[6\]](#)
 - Use in a well-ventilated area or under a chemical fume hood.[\[6\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.
 - Keep away from heat, sparks, and open flames.
 - For long-term stability, storage at -20°C under a nitrogen atmosphere is recommended.
 - Store away from incompatible materials such as strong oxidizing agents.

Spill Response Plan

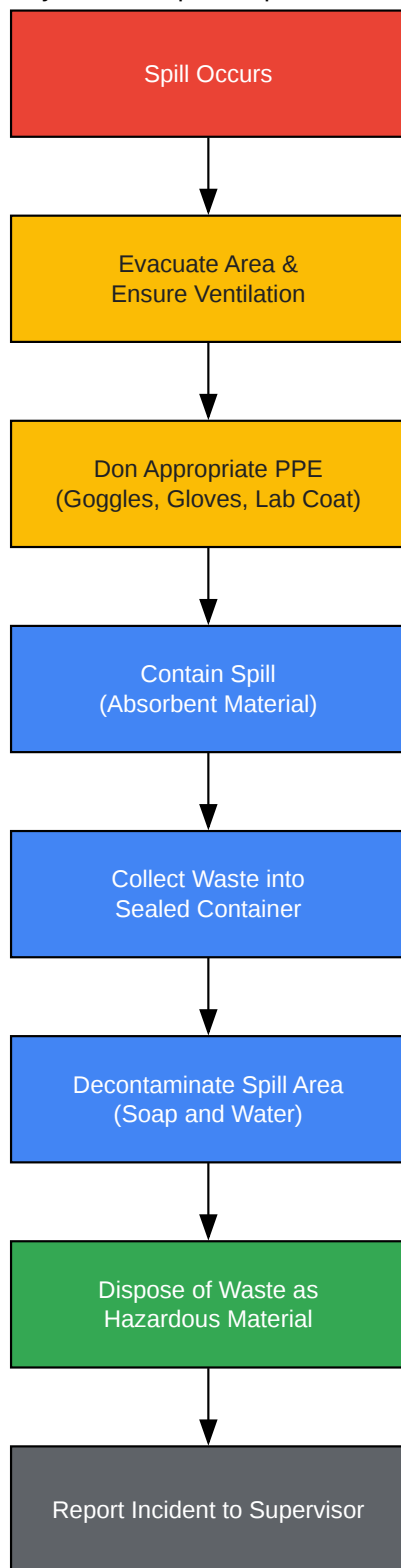
In the event of a spill, follow these procedures immediately.

- Evacuate and Ventilate: For any spill, ensure the area is well-ventilated. For large spills, evacuate non-essential personnel from the immediate area.
- Don PPE: Before addressing the spill, put on the appropriate PPE as detailed above.
- Containment:
 - For liquid spills: Use an inert absorbent material such as sand, vermiculite, or a commercial absorbent to contain the spill.[\[2\]](#)[\[3\]](#)
 - For solid spills: Carefully sweep or scoop the material to avoid creating dust.

- Cleanup:
 - Collect the absorbed or spilled material into a designated, labeled, and sealed container for hazardous waste.[\[7\]](#)
 - Clean the spill area thoroughly with soap and water. Collect all cleaning materials for disposal as hazardous waste.[\[3\]](#)

Below is a workflow diagram for handling a **Gentisyl Alcohol** spill.

Gentisyl Alcohol Spill Response Workflow

[Click to download full resolution via product page](#)**Gentisyl Alcohol** Spill Response Workflow

Disposal Plan

All waste containing **Gentisyl Alcohol** must be treated as hazardous chemical waste.

- Waste Collection:
 - Collect pure **Gentisyl Alcohol** and solutions in a designated, leak-proof, and chemically compatible container. The container must be clearly labeled as "Hazardous Waste: **Gentisyl Alcohol**".^[7]
 - Contaminated materials, including used PPE, absorbent materials, and cleaning supplies, must be collected in a separate, sealed container labeled as hazardous waste.^[7]
- Storage of Waste: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Final Disposal:
 - Do not dispose of **Gentisyl Alcohol** down the drain.^[7]
 - The primary recommended method for the disposal of phenolic compounds is incineration at a licensed hazardous waste disposal facility.^{[1][8]}
 - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department or a certified chemical waste contractor.

Emergency Procedures: First Aid

Immediate and appropriate first aid is crucial in the event of exposure to **Gentisyl Alcohol**.

- Eye Contact:
 - Immediately flush the eyes with copious amounts of lukewarm water for at least 20 minutes, occasionally lifting the upper and lower eyelids.^{[9][10]}
 - Remove contact lenses if present and easy to do so.^[9]
 - Seek immediate medical attention from an ophthalmologist.^[9]

- Skin Contact:
 - Immediately remove all contaminated clothing.[11]
 - Flush the affected skin with large amounts of soap and water for at least 15 minutes.[11]
 - For phenolic compounds, after initial water flushing, it is recommended to swab the affected area with polyethylene glycol (PEG) 300 or 400 if available.[11]
 - Seek immediate medical attention.[11]
- Inhalation:
 - Move the individual to fresh air immediately.[12]
 - If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration.[12]
 - Seek immediate medical attention.[12]
- Ingestion:
 - Do NOT induce vomiting.[13]
 - If the person is conscious and able to swallow, have them rinse their mouth with water. They may drink one or two glasses of water.
 - Call a poison control center or seek immediate medical attention.[13][14] Provide the medical personnel with the chemical name and any available safety information.

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